

Technical Guide: Toxicological and Safety Profile of 4'-Bromo-3-chloropropiophenone

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Compound of Interest

Compound Name: 4'-Bromo-3-chloropropiophenone

Cat. No.: B1266078

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document summarizes the currently available toxicological and safety data for **4'-Bromo-3-chloropropiophenone**. It is intended for informational purposes for a scientific audience and is not a substitute for a comprehensive risk assessment. Significant data gaps exist in the public domain regarding the detailed toxicology of this compound.

Chemical and Physical Properties

4'-Bromo-3-chloropropiophenone is a halogenated propiophenone derivative.^[1] Key identifying information is provided in the table below.

Property	Value	Source
CAS Number	31736-73-9	[1]
Molecular Formula	C ₉ H ₈ BrClO	[2]
Molecular Weight	247.52 g/mol	[2]
IUPAC Name	1-(4-bromophenyl)-3-chloropropan-1-one	[3]
Synonyms	4-Bromo-beta-chloropropiophenone, 1-(4-Bromophenyl)-3-chloro-1-propanone	[2]
Appearance	Light yellow to light brown crystalline powder	
Melting Point	54-59 °C	[1]

Hazard Identification and Classification

Based on notifications to the European Chemicals Agency (ECHA) Classification and Labelling (C&L) Inventory, **4'-Bromo-3-chloropropiophenone** has a harmonized classification as a substance that causes skin and eye irritation and may cause respiratory irritation.[3][4]

GHS Hazard Classification:

Hazard Class	Category	Hazard Statement
Skin Irritation	2	H315: Causes skin irritation
Eye Irritation	2	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	3 (Respiratory tract irritation)	H335: May cause respiratory irritation

Signal Word: Warning[1][3]

Hazard Pictogram:

 alt text

Precautionary Statements: A comprehensive list of precautionary statements can be found in the ECHA C&L Inventory and supplier Safety Data Sheets (SDS).^[3] Key recommendations include avoiding breathing dust/fume/gas/mist/vapors/spray and wearing protective gloves, clothing, and eye/face protection.^[3]

Toxicological Data Summary

A thorough review of publicly available scientific literature and regulatory databases reveals a significant lack of specific toxicological studies for **4'-Bromo-3-chloropropiophenone**. No quantitative data from acute, sub-chronic, chronic, reproductive, or carcinogenicity studies were found for this specific chemical.

Acute Toxicity

No dedicated acute toxicity studies (e.g., LD50 or LC50 data) for **4'-Bromo-3-chloropropiophenone** were identified. The primary hazards are considered to be irritation to the skin, eyes, and respiratory system upon direct contact.^[3]

Genotoxicity

No direct studies on the genotoxicity of **4'-Bromo-3-chloropropiophenone** have been found. However, a study on the structurally similar compound, 2-Bromo-3'-chloropropiophenone (BCP), an impurity of the drug bupropion, has demonstrated genotoxic potential.^{[5][6][7]}

The study on BCP found that it is:

- Mutagenic in the Ames test with S9 metabolic activation.^{[5][6][7]}
- Clastogenic and Aneugenic in an in vitro micronucleus assay.^{[5][6][7]}
- The genotoxicity appears to be mediated by the generation of reactive oxygen species (ROS).^{[5][6][7]}

It is crucial to note that these findings for BCP do not definitively apply to **4'-Bromo-3-chloropropiophenone**, but they highlight a potential area of concern that warrants further investigation.

Other Toxicological Endpoints

There is no available data on the chronic, reproductive, developmental, or carcinogenic effects of **4'-Bromo-3-chloropropiophenone**.

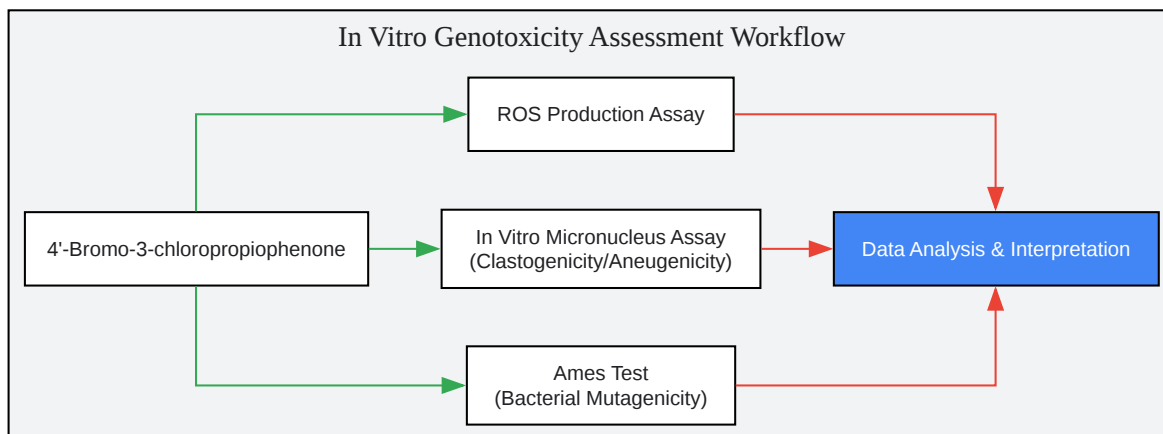
Experimental Protocols

Due to the absence of published toxicological studies for **4'-Bromo-3-chloropropiophenone**, no detailed experimental protocols can be provided. For researchers planning to conduct toxicological assessments, standard OECD guidelines for the relevant endpoints (e.g., OECD 404 for dermal irritation, OECD 405 for eye irritation, OECD 471 for bacterial reverse mutation test) should be followed.

Potential Metabolic Pathways and Signaling

The metabolic fate of **4'-Bromo-3-chloropropiophenone** has not been experimentally determined. However, based on the metabolism of other halogenated aromatic compounds, a hypothetical metabolic activation pathway can be proposed. This would likely involve cytochrome P450-mediated oxidation, potentially leading to the formation of reactive intermediates.

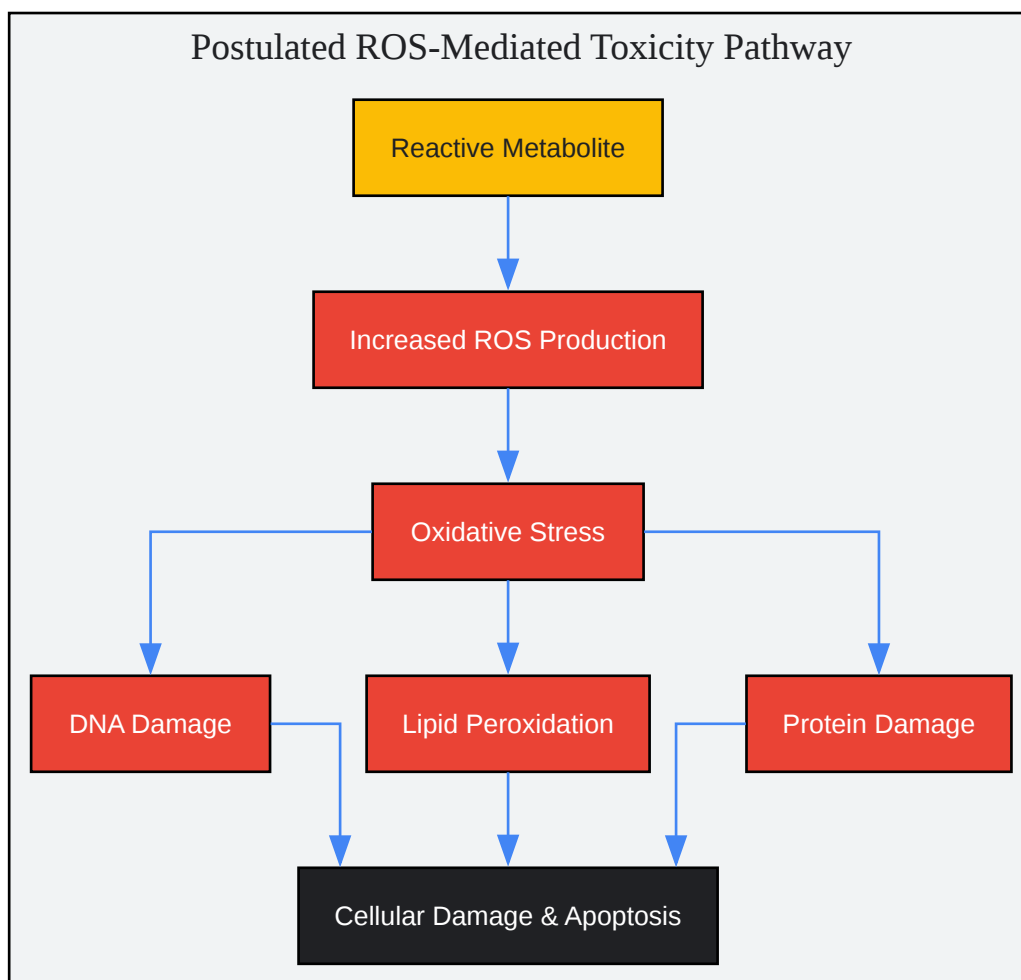
The genotoxicity of the related compound 2-Bromo-3'-chloropropiophenone is linked to the production of reactive oxygen species (ROS).^{[5][6][7]} A simplified, hypothetical workflow for investigating the genotoxic potential of a compound like **4'-Bromo-3-chloropropiophenone** is presented below.



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Caption: Hypothetical workflow for in vitro genotoxicity assessment.

The following diagram illustrates a generalized signaling pathway for cellular damage induced by reactive oxygen species (ROS), which has been implicated in the toxicity of a structurally related compound.



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Caption: Generalized pathway of ROS-induced cellular damage.

Conclusion and Data Gaps

The available data for **4'-Bromo-3-chloropropiophenone** is limited to hazard identification, indicating it is a skin, eye, and respiratory irritant. There is a significant lack of quantitative toxicological data, including acute toxicity, genotoxicity, and long-term effects. The genotoxicity of the structurally related compound 2-Bromo-3'-chloropropiophenone suggests a potential for similar hazards with **4'-Bromo-3-chloropropiophenone**, but this requires experimental confirmation.

For a comprehensive understanding of the toxicological profile of **4'-Bromo-3-chloropropiophenone**, the following studies are recommended:

- In vitro genotoxicity battery (Ames test, micronucleus assay).
- Acute toxicity studies (oral, dermal, inhalation).
- Repeated dose toxicity studies.
- Toxicokinetic and metabolism studies.

Researchers and drug development professionals should handle this compound with appropriate caution, adhering to the safety measures outlined in the available safety data sheets, and be aware of the existing data gaps.

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